

Personal protective equipment for handling AG-1478 hydrochloride

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Compound of Interest

Compound Name: AG-1478 hydrochloride

Cat. No.: B1666631

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Essential Safety and Handling Guide for AG-1478 Hydrochloride

AG-1478 hydrochloride is a potent tyrosine kinase inhibitor requiring careful handling to ensure the safety of laboratory personnel. This guide provides essential information on personal protective equipment, operational procedures, and disposal methods for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **AG-1478 hydrochloride**, the following personal protective equipment is mandatory:

- **Eye Protection:** Wear safety glasses with side shields or goggles to protect against splashes and airborne particles.^[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.^[1] Regularly inspect gloves for any signs of degradation or perforation.
- **Body Protection:** A laboratory coat or a disposable protective suit should be worn to prevent skin contact.^[1]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH/MSHA-approved respirator is necessary.^[1] For high airborne contaminant

concentrations, a positive-pressure supplied-air respirator may be required.[1]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- Avoid direct contact with the skin, eyes, and clothing.
- Prevent the formation of dust and aerosols during handling.
- Wash hands thoroughly after handling the compound.

Storage:

- Store **AG-1478 hydrochloride** in a tightly sealed container.[1]
- Keep the compound in a dry, cool, and well-ventilated place.[1]
- The recommended storage temperature is -20°C.[1][2][3] The compound should be desiccated to prevent degradation.

Disposal Plan

All waste materials contaminated with **AG-1478 hydrochloride**, including empty containers, unused product, and contaminated PPE, must be disposed of in accordance with local, state, and federal regulations.[1] Do not dispose of this chemical into the environment, as it may have long-lasting harmful effects on aquatic life.[1]

Emergency Procedures: First Aid

In the event of exposure to **AG-1478 hydrochloride**, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]

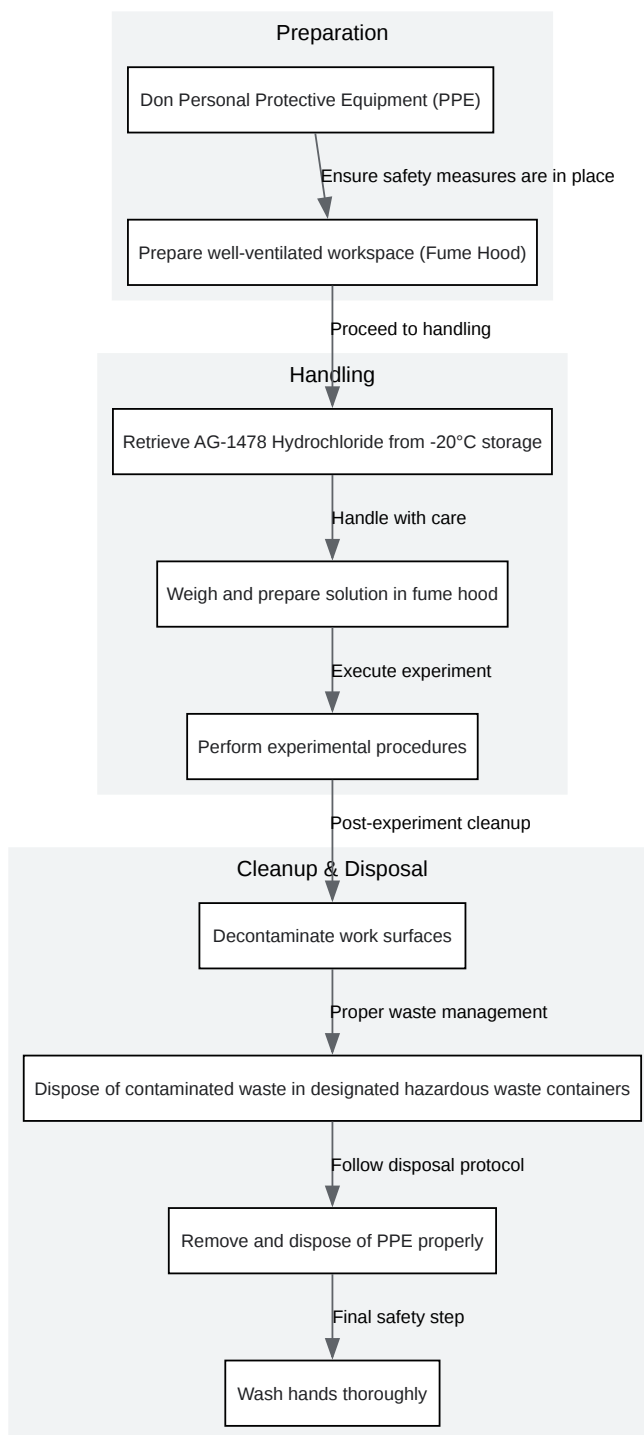
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[1] If irritation persists, seek medical attention.
- Inhalation: Move the exposed individual to fresh air.[1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water.[1] Seek immediate medical attention.

Quantitative Data

Property	Value	Source
Molecular Weight	352.22 g/mol	
Storage Temperature	-20°C	[2][3]
Solubility in DMSO	10 mg/mL	[3]

Experimental Workflow for Safe Handling

Safe Handling Workflow for AG-1478 Hydrochloride



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Caption: Workflow for the safe handling of **AG-1478 hydrochloride**.

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References

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